

# [4-(Aminomethyl)oxan-4-yl]methanol molecular weight and formula

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## Compound of Interest

Compound Name: [4-(Aminomethyl)oxan-4-yl]methanol

Cat. No.: B1291429

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## Technical Guide: [4-(Aminomethyl)oxan-4-yl]methanol

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical overview of the chemical compound **[4-(Aminomethyl)oxan-4-yl]methanol**, focusing on its fundamental molecular properties.

## Core Molecular Data

The fundamental quantitative data for **[4-(Aminomethyl)oxan-4-yl]methanol** are summarized below. This compound is also known as [4-(aminomethyl)tetrahydro-2H-pyran-4-yl]methanol.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

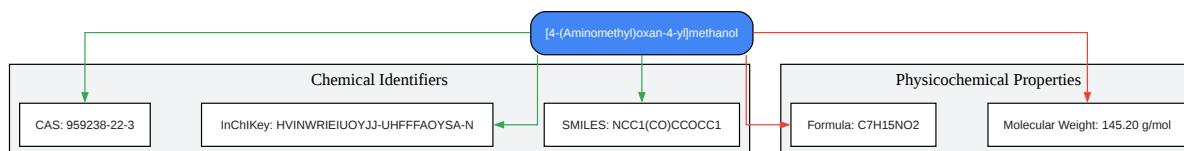
| Property                   | Value                          |
|----------------------------|--------------------------------|
| Molecular Formula          | C7H15NO2[1][2][3][4][5]        |
| Molecular Weight           | 145.20 g/mol [2][3]            |
| Alternate Molecular Weight | 145.202 g/mol [1]              |
| Canonical SMILES           | NCC1(CO)CCOCC1[1]              |
| InChI Key                  | HVINWRIEIUOYJJ-UHFFFAOYSA-N[1] |
| CAS Number                 | 959238-22-3[1][4]              |

## Experimental Protocols

Detailed experimental protocols for the synthesis or application of **[4-(Aminomethyl)oxan-4-yl]methanol** are not readily available in the public domain. The compound is primarily supplied as a chemical intermediate for research and development purposes.

## Logical Relationships of Compound Properties

The following diagram illustrates the hierarchical relationship of the compound's identifiers and properties.



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Caption: Hierarchical data structure for **[4-(Aminomethyl)oxan-4-yl]methanol**.

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## References

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- To cite this document: BenchChem. [[4-(Aminomethyl)oxan-4-yl]methanol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1291429#4-aminomethyl-oxan-4-yl-methanol-molecular-weight-and-formula]

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